

Spectroscopic data of 1-(4-Fluorophenoxy)-2-nitrobenzene

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Compound of Interest

Compound Name: 1-(4-Fluorophenoxy)-2-nitrobenzene

CAS No.: 4475-59-6

Cat. No.: B3267332

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Technical Profile: 1-(4-Fluorophenoxy)-2-nitrobenzene

CAS Registry Number: 4475-59-6 Molecular Formula: $C_{12}H_8FNO_3$ Molecular Weight: 233.20 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Summary

This technical guide profiles **1-(4-Fluorophenoxy)-2-nitrobenzene**, a critical biaryl ether intermediate used in the synthesis of tricyclic dibenzoxazepine antipsychotics (e.g., Loxapine, Amoxapine analogues) and agrochemical agents.[\[1\]](#)[\[3\]](#)

The molecule features two distinct aromatic systems linked by an ether oxygen: an electron-deficient 2-nitrophenyl ring and an electron-rich 4-fluorophenyl ring.[\[3\]](#) This electronic push-pull system creates unique spectroscopic signatures essential for structural validation.[\[1\]](#)[\[3\]](#) This guide provides the synthesis logic, predicted spectroscopic data, and quality control protocols required for pharmaceutical-grade characterization.

Part 1: Synthesis & Reaction Logic[1][4]

The synthesis relies on a Nucleophilic Aromatic Substitution (

).[3][4] The reaction is driven by the strong electron-withdrawing effect of the ortho-nitro group on the electrophile, facilitating the displacement of the halide by the phenoxide nucleophile.[1][3]

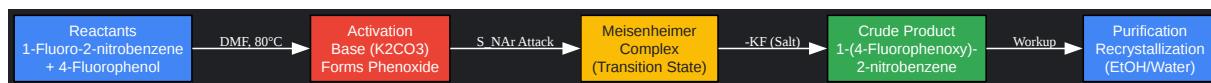
Reaction Scheme

Electrophile: 1-Fluoro-2-nitrobenzene (preferred over chloro- analog for faster kinetics in

).[3] Nucleophile: 4-Fluorophenol.[3] Base: Potassium Carbonate (or Cesium Carbonate (

).[3] Solvent: DMF or DMSO (Polar Aprotic).[3]

Workflow Diagram (DOT)



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Caption: Figure 1. Step-wise

synthesis pathway for the formation of the biaryl ether linkage.

Part 2: Spectroscopic Profiling (NMR)[3]

Accurate characterization requires resolving the two distinct aromatic spin systems.[3] The Fluorine-19 nucleus serves as a definitive purity handle, while Proton NMR confirms the substitution pattern.[3]

A. ¹H-NMR (Proton) Prediction & Assignment

Solvent:

or

[1][3]

The spectrum will display two distinct regions.[3] The Nitro-ring protons are deshielded and show typical ortho-substitution splitting.[3] The Fluoro-ring protons appear as a higher-order AA'BB' system coupled to the fluorine atom.[3]

Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
H-3 (Ring A)	7.95 - 8.05	dd	,	Most Deshielded. Ortho to group.[1][3]
H-5 (Ring A)	7.50 - 7.60	td		Para to ether, meta to nitro.[3]
H-4 (Ring A)	7.20 - 7.30	td		Meta to ether, para to nitro.[3]
H-6 (Ring A)	6.90 - 7.05	dd	,	Shielded. Ortho to ether oxygen (electron donor). [3]
H-2',6' (Ring B)	7.00 - 7.10	m (AA'BB')		Ortho to ether linkage.[3] Overlap possible with H-6.
H-3',5' (Ring B)	7.10 - 7.20	m (AA'BB')		Ortho to Fluorine.[3] Distinct splitting due to F-coupling.[3]

B. ¹³C-NMR (Carbon) Assignment

Key Diagnostic Feature: C-F Coupling

Carbon Type	Shift (ppm)	Coupling (Hz)	Assignment
C-4' (C-F)	~158 - 160	Hz	Doublet.[1][3] Direct attachment to Fluorine.
C-1 (C-O)	~150 - 152	-	Ipso carbon (Ring A).[1][3]
C-1' (C-O)	~150 - 152	Hz	Ipso carbon (Ring B).
C-2 (C-NO ₂)	~140 - 142	-	Ipso to Nitro group.[1][3]
C-3',5'	~116 - 117	Hz	Ortho to Fluorine (Doublet).[3]

C. ¹⁹F-NMR (Fluorine)[3]

- Shift:
-118.0 to -122.0 ppm.[3]
- Multiplicity: Multiplet (tt or similar) due to coupling with H-3'/5' and H-2'/6'. [3]
- Utility: Integration of this single peak against an internal standard (e.g., trifluorotoluene) provides the most accurate quantitative purity assay, bypassing potential overlap in the proton region.[3]

Part 3: Vibrational Spectroscopy (IR) & Mass Spectrometry[3]

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Diamond)[1][3]

- Nitro Group (

-): Two strong bands are mandatory for confirmation.[\[3\]](#)
- Asymmetric Stretch: $1525 \pm 10 \text{ cm}^{-1}$ [\[1\]](#)
 - Symmetric Stretch: $1350 \pm 10 \text{ cm}^{-1}$
 - Ether Linkage (C-O-C): Strong band at $1240 - 1260 \text{ cm}^{-1}$.[\[3\]](#)
 - Aromatic C-F: Stretch typically around $1200 - 1100 \text{ cm}^{-1}$ (often overlaps with ether/fingerprint).[\[3\]](#)

Mass Spectrometry (MS)

Method: GC-MS (EI) or LC-MS (ESI+)[\[1\]](#)[\[3\]](#)

- Molecular Ion (

): m/z 233.[\[3\]](#)
- Base Peak: Often m/z 187 (

) or cleavage of the ether bond.[\[3\]](#)
- Fragmentation Logic:
 - (Phenoxybenzenium ion).[\[3\]](#)
 - (Ring contraction/stabilization).[\[3\]](#)

Part 4: Experimental Protocol (Self-Validating)

This protocol includes "Checkpoints" to ensure process integrity.

Materials:

- 1-Fluoro-2-nitrobenzene (1.0 eq)[\[3\]](#)
- 4-Fluorophenol (1.05 eq)[\[3\]](#)
- Potassium Carbonate (

)

), anhydrous (2.0 eq)[3]

- DMF (Dimethylformamide), anhydrous (5 vol)[3]

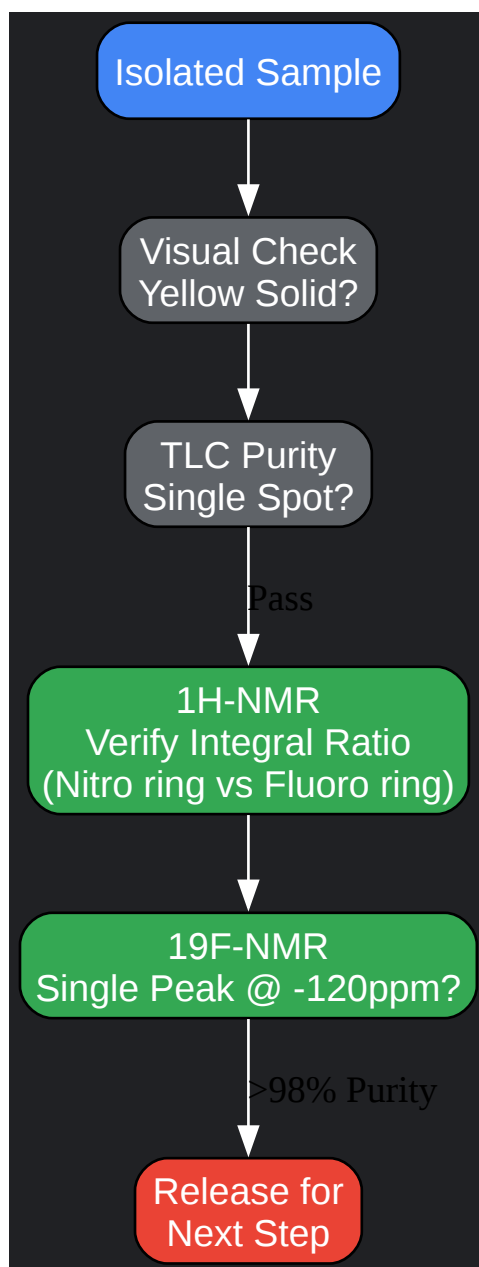
Procedure:

- Setup: In a clean, dry Round Bottom Flask (RBF) equipped with a magnetic stir bar and nitrogen inlet, charge 4-Fluorophenol and
.
- Solvation: Add DMF and stir at room temperature for 15 minutes.
 - Checkpoint 1: Ensure the suspension is free-flowing.[3] The color may darken slightly as the phenoxide forms.[3]
- Addition: Add 1-Fluoro-2-nitrobenzene dropwise.
 - Exotherm Alert: The reaction is exothermic.[3] If scaling up (>10g), cool to 0°C during addition.[3]
- Reaction: Heat to 80°C for 4–6 hours.
 - Checkpoint 2 (TLC): Eluent 10% EtOAc in Hexanes.[3] Product () should be distinct from starting nitrobenzene ().[3]
- Workup:
 - Cool to room temperature.[3][5][4]
 - Pour mixture into ice-water (10x volume). The product will precipitate as a yellow solid or oil.[3]
 - Extract with Ethyl Acetate (3x).[3][4] Wash organics with 1M NaOH (to remove unreacted phenol), water, and brine.[3]

- Purification:
 - Dry over

, filter, and concentrate.[\[3\]](#)[\[4\]](#)
 - Recrystallization: Dissolve crude in minimum hot Ethanol, add water until turbid, and cool.
[\[3\]](#)
 - Final Check: Melting Point should be distinct (Yellow crystalline solid).[\[3\]](#)

Part 5: Quality Control Logic Tree



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Caption: Figure 2. Analytical decision matrix for validating **1-(4-Fluorophenoxy)-2-nitrobenzene**.

References

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- Context: General procedure for coupling of fluoronitrobenzenes with phenols using carbon
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 - Source: National Institute of Advanced Industrial Science and Technology (AIST). [3] "SDBS Spectral Database for Organic Compounds." [3]
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 - Source: PubChem Laboratory Chemical Safety Summary (LCSS). [3]
 - Context: Reference for Ring B proton shifts and F-coupling constants.
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 - Source: Common Chemistry (CAS). [3]
 - Context: Verification of CAS 4475-59-6 identity. [3]
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